

Personal protective equipment for handling 1-(1-Adamantyl)ethanol

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Compound of Interest

Compound Name: 1-(1-Adamantyl)ethanol

Cat. No.: B128392

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Comprehensive Safety and Handling Guide: 1-(1-Adamantyl)ethanol

This document provides essential safety protocols and logistical plans for handling **1-(1-Adamantyl)ethanol** (CAS: 26750-08-3). The information is tailored for researchers, scientists, and drug development professionals to ensure safe laboratory operations and proper disposal.

Important Note: Specific safety data for **1-(1-Adamantyl)ethanol** (CAS 26750-08-3) is limited. Therefore, this guidance is conservatively based on the safety profiles of the closely related and more thoroughly documented isomer, 2-(1-Adamantyl)ethanol (CAS: 6240-11-5), and established best practices for handling solid, irritant chemicals.

Chemical and Physical Properties

The quantitative data for **1-(1-Adamantyl)ethanol** and its common isomer are summarized below for reference.

Property	Value	Source
Chemical Name	1-(1-Adamantyl)ethanol	[1]
CAS Number	26750-08-3	[1]
Molecular Formula	C ₁₂ H ₂₀ O	[1] [2]
Molecular Weight	180.29 g/mol	[1] [2]
Appearance	White crystalline powder	[3]
Melting Point	66-69 °C (for isomer 6240-11-5)	[4]
Incompatibilities	Strong oxidizing agents, strong acids, acid halides	[3] [5]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling this compound to prevent exposure. Based on the hazard classification of the related isomer (potential for skin, eye, and respiratory irritation), the following equipment is mandatory.[\[6\]](#)

Body Part	Required PPE	Specifications & Best Practices
Eyes & Face	Safety Goggles	Must be worn to protect against dust particles and potential splashes. A face shield should be used if there is a significant risk of splashing.
Hands	Chemical-Resistant Gloves	Nitrile or butyl rubber gloves are recommended. Inspect for tears or holes before each use.
Body	Protective Clothing	A standard laboratory coat is required. An additional chemical-resistant apron is recommended for larger quantities.
Respiratory	Fume Hood / Respirator	All handling of the solid should occur in a certified chemical fume hood. If weighing or transferring material outside a hood where dust may be generated, a NIOSH-approved N95 (US) or P1 (EU) particulate respirator is required.[4][7]

Operational Plan: Handling and Storage

A systematic approach to handling and storage is critical to maintaining a safe laboratory environment.

Safe Handling Procedures

- Ventilation: Always handle **1-(1-Adamantyl)ethanol** inside a certified chemical fume hood to minimize inhalation exposure.[7]

- Avoid Contact: Take measures to prevent direct contact with skin and eyes.[7][8]
- Dust Prevention: Handle the solid material carefully to avoid generating dust.
- Hygiene: Wash hands thoroughly with soap and water after handling, before breaks, and at the end of the workday.[7][8] Do not eat, drink, or smoke in areas where the chemical is handled.[7]
- Contaminated Clothing: Remove and wash any contaminated clothing before reuse.[7][8]



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Figure 1: Standard workflow for handling **1-(1-Adamantyl)ethanol**.

Storage Conditions

- Container: Keep the container tightly closed and properly labeled.[7][8]
- Environment: Store in a dry, cool, and well-ventilated area.[7][8] Recommended storage temperature is between 10°C and 25°C.[9]
- Segregation: Store away from incompatible materials such as strong oxidizing agents.[3][5]

Emergency Protocols

Immediate and appropriate action is critical in the event of an exposure or spill.

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, seek immediate medical attention. [8]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area thoroughly with soap and plenty of water. Seek medical attention if irritation develops or persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention. [10]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical assistance. [8] [10]

Accidental Release Measures (Spills)

In the event of a spill, evacuate non-essential personnel from the area. Wearing full PPE, carefully sweep up the solid material, avoiding dust generation.[\[8\]](#) Place the spilled material into a suitable, sealed, and labeled container for hazardous waste disposal.[\[8\]](#) Clean the spill area thoroughly.

Fire-Fighting Measures

This compound is a combustible solid.

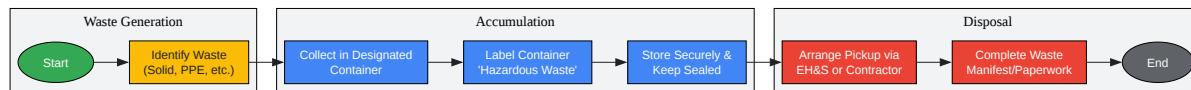
- **Extinguishing Media:** Use a dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam extinguisher.
- **Firefighter Protection:** In the event of a fire, wear a self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with hazardous thermal decomposition products like irritating gases and vapors.[\[8\]](#)

Disposal Plan

All waste containing **1-(1-Adamantyl)ethanol** must be treated as hazardous waste. Do not dispose of it down the drain or in regular trash.[11][12]

Waste Collection and Disposal

- Identification: All materials contaminated with **1-(1-Adamantyl)ethanol**, including residual solid, contaminated labware, and used PPE, must be classified as hazardous waste.
- Collection: Collect waste in a designated, compatible, and clearly labeled container.[11][13] The label should include the words "Hazardous Waste" and the full chemical name.
- Storage: Keep the waste container tightly sealed and store it in a designated, secure area, away from incompatible materials.[13][14]
- Disposal: Arrange for waste pickup through your institution's Environmental Health & Safety (EH&S) department or a licensed hazardous waste disposal contractor.[12][15] Follow all local, state, and federal regulations.



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Figure 2: Procedural workflow for the disposal of chemical waste.

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